

An In-Depth Technical Guide to N-DesmethylZolmitriptan-d3 Hydrochloride

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Compound of Interest

Compound Name: *N-DesmethylZolmitriptan-d3Hydrochloride*

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Introduction

N-DesmethylZolmitriptan-d3 Hydrochloride is the deuterated form of N-Desmethylzolmitriptan, the primary active metabolite of Zolmitriptan. Zolmitriptan is a selective serotonin (5-HT) receptor agonist, specifically targeting the 5-HT1B and 5-HT1D subtypes, and is widely used for the acute treatment of migraine headaches.[1][2][3] The N-desmethyl metabolite itself is a potent agonist at these receptors, contributing significantly to the overall therapeutic effect of Zolmitriptan.[2][4][5] This guide provides a detailed overview of the chemical and physical properties of N-DesmethylZolmitriptan-d3 Hydrochloride, its applications in scientific research, and methodologies for its analysis.

The incorporation of three deuterium atoms (d3) into the N-methyl group creates a stable, isotopically labeled version of the metabolite.[6][7][8] This key modification makes N-DesmethylZolmitriptan-d3 Hydrochloride an invaluable tool in bioanalytical and pharmacokinetic studies, where it serves as an ideal internal standard for the accurate quantification of its non-labeled counterpart in biological matrices.[9][10][11] Its use in isotope

dilution mass spectrometry allows for the precise measurement of N-Desmethylzolmitriptan levels, correcting for variations during sample preparation and analysis.[12][13]

Chemical and Physical Properties

N-DesmethylZolmitriptan-d3 Hydrochloride is typically supplied as a pale yellow solid.[6] The hydrochloride salt form enhances its solubility and stability for analytical applications. The deuterium labeling on the N-methyl group provides a mass shift that is easily distinguishable by mass spectrometry from the endogenous metabolite without significantly altering its chemical behavior.[9][10]

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Chemical Name | (4S)-4-[[3-[2-(Methyl-d3-amino)ethyl]-1H-indol-5-yl]methyl-2-oxazolidinone Hydrochloride | [6] |
| Synonyms | 183C91-d3 Hydrochloride | [6] |
| CAS Number | 1795786-26-3 | [6] |
| Molecular Formula | C15H17D3CIN3O2 | [6] |
| Molecular Weight | 312.81 g/mol | [6] |
| Appearance | Pale Yellow Solid | [6] |
| Storage | 2-8°C, Hygroscopic, Refrigerator, Under Inert Atmosphere | [6] |

Analytical Methodologies

The primary application of N-DesmethylZolmitriptan-d3 Hydrochloride is as an internal standard in quantitative bioanalysis, most commonly by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This technique offers high sensitivity and specificity for the simultaneous determination of Zolmitriptan and its metabolites in complex biological matrices like plasma.[14][15][16][17]

Detailed Protocol: Quantification of N-Desmethylzolmitriptan in Human Plasma by LC-MS/MS

This protocol provides a generalized framework for the quantitative analysis of N-Desmethylzolmitriptan using its deuterated analog as an internal standard. Optimization of specific parameters is crucial for achieving desired performance characteristics.

1. Sample Preparation (Liquid-Liquid Extraction):

- To 100 μL of human plasma in a microcentrifuge tube, add 25 μL of N-DesmethylZolmitriptan-d3 Hydrochloride internal standard working solution (e.g., at a concentration of 100 ng/mL).
- Vortex briefly to mix.
- Add 500 μL of an extraction solvent mixture (e.g., saturated ethyl acetate:dichloromethane, 4:1 v/v). The choice of solvent is critical for efficient extraction of both the analyte and the internal standard from the plasma matrix.[16]
- Vortex vigorously for 2 minutes to ensure thorough mixing and analyte extraction.
- Centrifuge at 10,000 x g for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μL of the mobile phase and vortex. The reconstituted sample is now ready for LC-MS/MS analysis.

2. Chromatographic Conditions:

- HPLC System: An Agilent 1100 Series HPLC system or equivalent.[16]
- Column: A reversed-phase column such as a Waters XTerra RP18 (e.g., 50 mm x 4.6 mm, 5 μm). This type of column provides good retention and separation for the analytes of interest.

- Mobile Phase: An isocratic mobile phase consisting of acetonitrile, 5mM ammonium acetate, and formic acid (e.g., 50:50:0.053, v/v/v).[16] The ammonium acetate and formic acid help to control the pH and improve ionization efficiency.
- Flow Rate: 0.8 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 10 µL.

3. Mass Spectrometric Detection:

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM). This highly specific detection mode involves monitoring a specific precursor ion to product ion transition for both the analyte and the internal standard.
 - N-Desmethylzolmitriptan: Precursor Ion (m/z) → Product Ion (m/z)
 - N-DesmethylZolmitriptan-d3: Precursor Ion (m/z) → Product Ion (m/z) (The precursor ion will be 3 mass units higher than the non-labeled analyte).
- Data Analysis: The concentration of N-Desmethylzolmitriptan in the plasma samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed from samples with known concentrations. The use of the deuterated internal standard corrects for any variability in sample processing and instrument response.[12][13]



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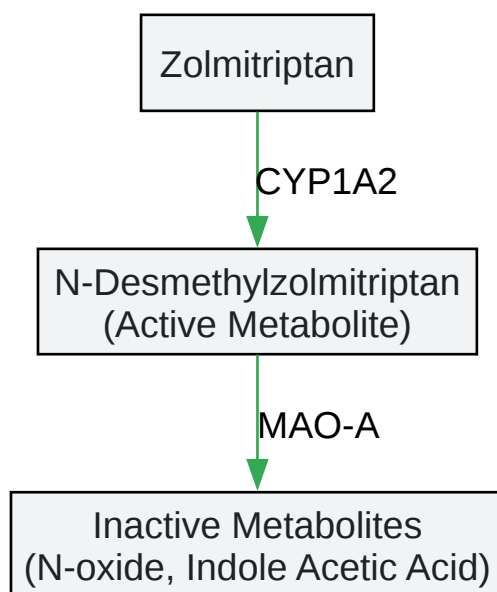
LC-MS/MS workflow for N-Desmethylzolmitriptan quantification.

Metabolic Context and Pharmacokinetics

Zolmitriptan is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme CYP1A2, to form N-Desmethylzolmitriptan.[1][2][4] This active metabolite has a 2 to 6 times greater potency at the 5-HT_{1B/1D} receptors than the parent drug, Zolmitriptan, and therefore plays a significant role in its therapeutic action.[2][4] N-Desmethylzolmitriptan is further metabolized by monoamine oxidase A (MAO-A).[1][4]

The elimination half-life of both Zolmitriptan and N-Desmethylzolmitriptan is approximately 3 hours.[5] Following oral administration, about 65% of the dose is excreted in the urine and 30% in the feces as metabolites.[4]

The use of N-DesmethylZolmitriptan-d₃ Hydrochloride is crucial in pharmacokinetic studies to accurately distinguish the administered standard from the endogenously formed metabolite during the analysis of biological samples.



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Metabolic pathway of Zolmitriptan.

Applications in Drug Development

The precise and accurate quantification of drug metabolites is a cornerstone of modern drug development. N-DesmethylZolmitriptan-d3 Hydrochloride serves as an essential reference material in several key areas:

- **Pharmacokinetic (PK) and Bioequivalence (BE) Studies:** It is used to generate accurate concentration-time profiles of the active metabolite, N-Desmethylzolmitriptan, which is essential for assessing the absorption, distribution, metabolism, and excretion (ADME) of Zolmitriptan.
- **Therapeutic Drug Monitoring (TDM):** In clinical settings, accurate measurement of both the parent drug and its active metabolite can help in optimizing dosing regimens for patients.
- **Metabolic Stability Assays:** It can be used as a standard in in vitro studies designed to investigate the metabolic pathways of Zolmitriptan.

Handling, Storage, and Stability

Handling: It is recommended to handle N-DesmethylZolmitriptan-d3 Hydrochloride in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Storage: The compound should be stored in a tightly sealed container at 2-8°C in a refrigerator. [6] It is hygroscopic and should be protected from moisture and light. [6] When stored under these conditions, the solid material is expected to be stable for an extended period. Solutions prepared in DMSO can be stored at -20°C for up to 3 months. [3]

Stability: As with any analytical standard, its stability in various solvents and under different storage conditions should be thoroughly evaluated as part of method validation to ensure the integrity of the quantitative data generated.

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